

Morphological Characteristics of Bacteriophage VA5: A Technical Guide

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This technical guide provides an in-depth overview of the morphological characteristics of bacteriophage **VA5** as determined by Transmission Electron Microscopy (TEM). Bacteriophage **VA5** is a virus that infects the bacterium *Vibrio alginolyticus*, a pathogen of concern in aquaculture. Understanding the morphology of bacteriophages is a critical step in their characterization and assessment for potential therapeutic applications, such as phage therapy.

Morphological Profile of Bacteriophage VA5

Transmission electron microscopy has revealed that bacteriophage **VA5** possesses the classic head-tail structure characteristic of the order Caudovirales. It has been classified as belonging to the Siphoviridae or Longtaviridae family, both of which are characterized by long, non-contractile tails.^[1]

While direct quantitative measurements for the head and tail dimensions of bacteriophage **VA5** are not detailed in the currently available scientific literature, the general morphology consists of a polyhedral head and a long, filamentous tail.^[2] For comparative purposes, this guide includes morphological data from other *Vibrio* phages and members of the Siphoviridae family.

Comparative Morphological Data

To provide a contextual understanding of the likely dimensions of bacteriophage **VA5**, the following table summarizes the morphological characteristics of other well-characterized *Vibrio*

phages and representative members of the Siphoviridae family.

Bacteriophage	Family	Host Organism	Head Diameter (nm)	Tail Length (nm)	Reference
Vibrio phage Artemius	Siphoviridae	Vibrio alginolyticus	48.7 ± 0.9	107.0 ± 2.9	[3]
Vibrio parahaemolyticus phage vB_VpaP_G HSM17	Podoviridae	Vibrio parahaemolyticus	53 ± 2	19.5 ± 1	[4]
Shigella phage Sfk20	Myoviridae	Shigella flexneri	62.34 ± 4.82 (width)	99.59 ± 4.92	[5]
Bacteriophage T5	Siphoviridae	Escherichia coli	~90	~160	[6]

Experimental Protocol: Transmission Electron Microscopy of Bacteriophage VA5

The following section details the experimental methodology for the morphological characterization of bacteriophage **VA5** using TEM, based on the published procedure and general protocols for phage imaging.[1]

Phage Propagation and Purification

- **Host Culture Preparation:** A culture of *Vibrio alginolyticus* is grown to the mid-logarithmic phase in an appropriate broth medium (e.g., Luria-Bertani broth supplemented with NaCl).
- **Phage Amplification:** The host culture is infected with bacteriophage **VA5** and incubated until lysis is observed.
- **Purification:** The lysate is centrifuged to remove bacterial debris. The supernatant containing the phage particles is then filtered through a 0.22 μm syringe filter to eliminate any remaining

bacteria. For higher purity, polyethylene glycol (PEG) precipitation followed by CsCl gradient ultracentrifugation can be performed.[\[4\]](#)

Sample Preparation for TEM

A negative staining technique is employed to enhance the contrast of the bacteriophage particles against the background.

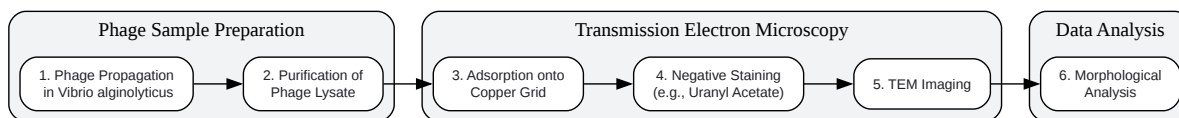
- **Grid Preparation:** A drop of the purified and concentrated phage suspension (with a titer of $>10^7$ pfu/mL) is placed onto a carbon-coated copper grid.[\[1\]](#) The grid is allowed to adsorb the phage particles for 10-15 minutes.
- **Negative Staining:** The grid is then negatively stained with a 2% (w/v) solution of uranyl acetate for 10 minutes.[\[1\]](#) This process is repeated five times. Alternatively, other negative stains such as phosphotungstic acid (PTA) can be used.[\[7\]](#)
- **Drying:** After staining, the excess liquid is wicked away with filter paper, and the grid is allowed to air-dry completely at room temperature before observation.[\[1\]](#)

TEM Imaging and Analysis

- **Observation:** The prepared grid is examined under a transmission electron microscope at various magnifications.
- **Image Acquisition:** Digital images of the bacteriophage particles are captured.
- **Morphological Measurement:** Image analysis software is used to measure the dimensions of the head and tail of multiple phage particles to obtain average values and standard deviations.

Experimental Workflow

The following diagram illustrates the key steps involved in the morphological characterization of bacteriophage **VA5** using TEM.



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Bacteriophage **VA5** TEM Workflow

This guide provides a comprehensive overview of the morphological characteristics of bacteriophage **VA5** and the experimental procedures used for their determination. While specific dimensional data for **VA5** remains to be published, the provided information and comparative data serve as a valuable resource for researchers in the field.

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